

# (3S,5R)-fluvastatin sodium stock solution preparation

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: (3S,5R)-fluvastatin sodium

CAS No.: 93957-55-2

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## Preparation of Fluvastatin Sodium Stock Solutions

The table below summarizes key data for the (3S,5R) enantiomer and the racemic mixture of fluvastatin sodium from supplier specifications [1] [2] [3].

Property	(3S,5R)-Fluvastatin sodium	Fluvastatin sodium (Racemic Mixture)
Molecular Formula	$C_{24}H_{25}FNNaO_4$ [2]	$C_{24}H_{25}FNNaO_4$ [3] [4] [5]
Molecular Weight	433.45 g/mol [2]	433.45 g/mol [3] [4] [5]
Purity	98.16% [2]	≥98% [3] [5]
Recommended Solvent	DMSO [2]	DMSO, Water [3] [4] [5]
Reported Solubility in DMSO	50 mg/mL (115.35 mM) [2]	87 mg/mL (200.71 mM) [4] to 100 mM [3]
Reported Solubility in Water	Information missing	10 mg/mL (23.07 mM) [3] to 38 mg/mL (87.66 mM) [4]

Property	(3S,5R)-Fluvastatin sodium	Fluvastatin sodium (Racemic Mixture)
Storage Conditions	-20°C, sealed, dry [2]	-20°C, desiccated [3] [5]

## Experimental Protocol for In Vitro Stock Solution Preparation

This protocol is adapted from general supplier instructions for handling fluvastatin sodium [1] [2] [4].

### Materials

- **(3S,5R)-Fluvastatin sodium** powder [2]
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened is recommended [1] [2]
- Analytical balance
- Micropipettes and sterile pipette tips
- Sterile microcentrifuge tubes or glass vials

### Step-by-Step Procedure

- **Calculation:** Determine the mass of compound needed for your desired stock solution concentration and volume. For example, to prepare 1 mL of a 50 mg/mL stock solution, you would require 50 mg of **(3S,5R)-fluvastatin sodium**.
- **Weighing:** Accurately weigh the calculated mass of the compound and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to achieve the final concentration and volume. For a 50 mg/mL solution, add 1 mL of DMSO to 50 mg of powder [2].
- **Dissolution:** Mix the solution thoroughly by vortexing or gentle sonication in a bath sonicator until the powder is completely dissolved, resulting in a clear solution.
- **Aliquoting:** Aliquot the stock solution into single-use volumes to minimize freeze-thaw cycles.
- **Storage:** Store aliquots at -20°C in a sealed container protected from moisture. Under these conditions, the stock solution is typically stable for at least one month [1] [2].

## Critical Notes and Troubleshooting

- **Solubility Variability:** The provided solubility values are guidelines. Actual solubility may vary between batches. If precipitation occurs, warm the solution slightly and mix gently [4].
- **Hygroscopic Nature:** DMSO is hygroscopic. Using a newly opened bottle and minimizing its exposure to air prevents water absorption, which can affect the compound's stability and concentration [1] [2].
- **In Vitro vs. In Vivo Solutions:** The protocol above is for **in vitro** stock solutions. For **in vivo** studies, further dilution in a biocompatible vehicle like saline containing a suspending agent (e.g., 0.5% carboxymethyl cellulose sodium salt) is necessary [4].
- **Sterile Filtration:** For cell culture work, the stock solution can be sterilized by passing it through a 0.2  $\mu\text{m}$  filter after dissolution.

## Biological Activity & Experimental Design

Fluvastatin sodium is a potent, competitive HMG-CoA reductase inhibitor. Here are key parameters to guide your experimental design [3] [4] [6]:

- **Primary Target:** HMG-CoA reductase [3] [6].
- **Reported IC<sub>50</sub> Values:**
  - **8 nM** in a cell-free assay [4] [6].
  - **40-100 nM** in human liver microsomes [3] [5].
  - **~70 nM** for inhibition of vascular smooth muscle cell proliferation [3] [5].
- **Typical In Vitro Working Concentrations:** The effective concentration can range from nanomolar to low micromolar (e.g., 100 nM to 10  $\mu\text{M}$ ) depending on the cell type and assay duration [4].
- **Key Biological Effects:** Inhibits cholesterol synthesis, suppresses vascular smooth muscle cell proliferation, and exhibits antioxidant activity through the Nrf2 pathway [1] [3] [6].

The following diagram illustrates the experimental workflow for preparing and using fluvastatin sodium stock solutions:



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## Conclusion

Successful experimentation with **(3S,5R)-fluvastatin sodium** requires careful preparation of stock solutions. Adhering to the guidelines for solubility, storage, and handling will ensure compound stability and reliable experimental results. The biological activity can be influenced by the specific assay system, so preliminary experiments to determine the optimal concentration for your research model are recommended.

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## References

1. Fluvastatin sodium (Synonyms: (3R,5S)-XU 62-320) [medchemexpress.com]
2. Fluvastatin sodium ((3S,5R)-XU 62-320) | HMGCR Inhibitor [medchemexpress.com]
3. Fluvastatin sodium | HMG-CoA Reductase [tocris.com]
4. Fluvastatin Sodium Datasheet [selleckchem.com]
5. Fluvastatin sodium | HMG-CoA Reductase Inhibitors [rndsystems.com]
6. fluvastatin (PD002988, FJLGEFLZQAZZCD- ... [probes-drugs.org]

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### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)